

A Comprehensive Technical Guide to the Thermodynamic Properties of the Disulfate Ion

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The **disulfate ion**, also known as the pyrosulfate ion $(S_2O_7^{2-})$, is a sulfur oxyanion of significant interest in various chemical processes, including as a component in molten salt catalysts and as an intermediate in the industrial production of sulfuric acid. A thorough understanding of its thermodynamic properties is crucial for optimizing these applications and for fundamental chemical research. This technical guide provides a detailed overview of the available thermodynamic data for the **disulfate ion** and its common salts, outlines experimental methodologies for their determination, and presents relevant chemical context.

Thermodynamic Properties of Disulfate Salts

Direct experimental thermodynamic data for the **disulfate ion** in a standard state, such as an aqueous solution, is scarce in the literature. However, the properties of the ion can be derived from the thermodynamic data of its solid salts, primarily sodium pyrosulfate (Na₂S₂O₇) and potassium pyrosulfate (K₂S₂O₇).

Quantitative Data Summary

The following tables summarize the key thermodynamic parameters for solid sodium and potassium pyrosulfate.

Table 1: Thermodynamic Properties of Sodium Pyrosulfate (Na₂S₂O₇)



Property	Value	Units
Standard Enthalpy of Formation (ΔfH°)	-1938	kJ/mol[1]
Standard Gibbs Free Energy of Formation (ΔfG°)	-1256	kJ/mol[2]
Molar Mass	222.12	g/mol [3]
Density	2.658	g/cm ³ [2][3]
Melting Point	400.9	°C[2][3]
Decomposition Temperature	460	°C[2][3]
Molar Enthalpy of Fusion (ΔfusH)	40.8	kJ/mol[1]
Heat Capacity (Cp)	C_p = 125.6 + 0.087T	J/mol·K[2]

Table 2: Thermodynamic Properties of Potassium Pyrosulfate (K₂S₂O₇)

Property	Value	Units
Molar Mass	254.31	g/mol [4]
Density	2.28	g/cm ³ [4]
Melting Point	325	°C[4]
Decomposition Temperature	> 600	°C[4]
Solubility in Water (20 °C)	25.4	g/100 mL[4]

Synthesis and Decomposition

Potassium and sodium pyrosulfate are typically synthesized by the thermal decomposition of their respective bisulfate salts.[4][5] The general reaction for this process is:

 $2 \text{ MHSO}_4(s) \rightarrow M_2S_2O_7(s) + H_2O(g) \text{ (where M = Na, K)}$



At higher temperatures, pyrosulfates decompose to form the corresponding sulfate and sulfur trioxide.[4][5]

 $M_2S_2O_7(s) \rightarrow M_2SO_4(s) + SO_3(g)$

This decomposition is a key reaction in the contact process for sulfuric acid production, where potassium pyrosulfate is used in conjunction with a vanadium(V) oxide catalyst.

Experimental Protocols for Determining Thermodynamic Properties

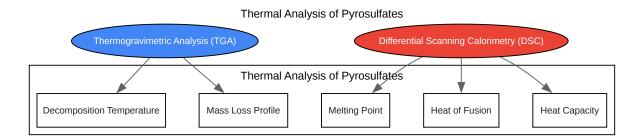
The determination of the thermodynamic properties of inorganic salts like pyrosulfates involves several key experimental techniques.

Calorimetry for Enthalpy of Formation

The standard enthalpy of formation (ΔfH°) is the only thermodynamic property that can be directly measured experimentally through calorimetry.[6] High-temperature calorimetry is often employed for inorganic compounds. The general workflow for determining the enthalpy of formation via solution calorimetry involves the following logical steps:



Sample Preparation Synthesize and purify the pyrosulfate salt Characterize the salt (e.g., XRD, elemental analysis) Calorimetric Measurement Dissolve a known mass of the salt in a suitable solvent within a calorimeter Measure the temperature change of the solution Data Analysis Calculate the heat of solution from the temperature change and heat capacity of the system Apply Hess's Law using known enthalpies of formation of other reactants and products in the dissolution reaction Determine the standard enthalpy of formation of the pyrosulfate salt Measure the temperature change of the solution



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